

Echinosporin: A Technical Guide to its Natural Source and Biosynthesis

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Compound of Interest		
Compound Name:	Echinosporin	
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Abstract

Echinosporin is a bioactive secondary metabolite with notable antibiotic and antitumor properties. First isolated from the actinomycete Streptomyces echinosporus, this compound has since been identified in other microbial sources, including other Streptomyces species and members of the genus Amycolatopsis. The biosynthesis of **echinosporin** is of significant scientific interest as it originates from the shikimate pathway, a crucial metabolic route for the production of aromatic amino acids and other important compounds in microorganisms and plants. Specifically, **echinosporin** biosynthesis branches off from the primary metabolic grid at the key intermediate, chorismate. This technical guide provides a comprehensive overview of the natural sources of **echinosporin**, details of its biosynthetic pathway, and available experimental data. While a complete and functionally annotated biosynthetic gene cluster for **echinosporin** has not yet been definitively reported in publicly available literature, this guide synthesizes the current understanding of its formation.

Natural Sources of Echinosporin

Echinosporin has been isolated from several species of actinomycetes, which are well-known producers of a diverse array of secondary metabolites. The primary and originally identified producer of **echinosporin** is Streptomyces echinosporus.[1][2] Subsequently, other microorganisms have been reported to produce this compound, indicating a broader distribution among actinomycetes than initially thought.



Table 1: Known Echinosporin-Producing Microorganisms

Microorganism	Reference
Streptomyces echinosporus	[1][2]
Streptomyces erythraeus	
Streptomyces albogriseolus	
Amycolatopsis sp.	

Biosynthesis of Echinosporin

The biosynthesis of **echinosporin** is intrinsically linked to the shikimate pathway, a central metabolic route in bacteria, fungi, and plants that is absent in animals. This pathway is responsible for the de novo synthesis of aromatic amino acids (phenylalanine, tyrosine, and tryptophan) and other aromatic compounds. The biosynthesis of **echinosporin** diverges from this primary metabolic pathway at the branch-point intermediate, chorismate.

The Shikimate Pathway: A Preamble to Echinosporin Biosynthesis

The shikimate pathway begins with the condensation of phosphoenolpyruvate (from glycolysis) and erythrose 4-phosphate (from the pentose phosphate pathway) and proceeds through a series of seven enzymatic steps to yield chorismate.

Diagram 1: The Shikimate Pathway Leading to Chorismate



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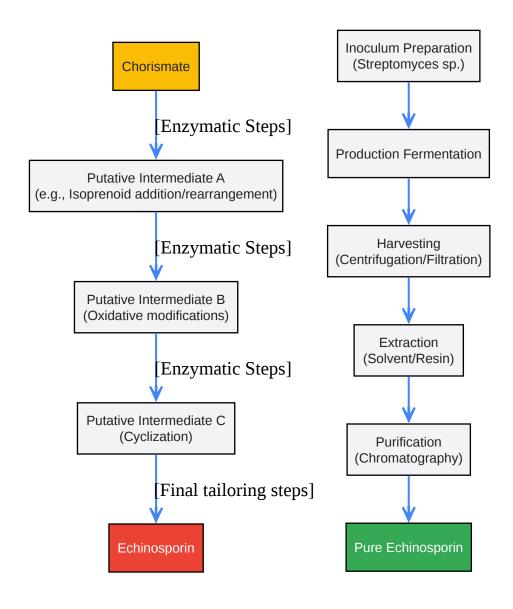
Caption: Overview of the shikimate pathway leading to the key branch-point intermediate, chorismate.

Proposed Biosynthetic Steps from Chorismate to Echinosporin

While the complete enzymatic cascade from chorismate to **echinosporin** has not been fully elucidated, feeding studies with labeled precursors have confirmed that the carbon skeleton of **echinosporin** is derived from chorismate. The transformation is thought to involve a series of enzymatic reactions, including rearrangements, oxidations, and cyclizations, to form the characteristic tricyclic lactone structure of **echinosporin**. The exact enzymes and intermediates in this branch of the shikimate pathway are a subject of ongoing research. A German thesis investigating the biosynthesis in Streptomyces erythraeus attempted to identify the responsible gene cluster through genomic and transcriptomic analysis but did not reach a definitive conclusion.

Diagram 2: Hypothetical Biosynthetic Logic for Echinosporin from Chorismate





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- 1. Biosynthetic Gene Cluster Database with Functional Annotations [sr.iu.a.u-tokyo.ac.jp]
- 2. researchgate.net [researchgate.net]



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